

2-Acetamido-3(methylcarbamoylsulfanyl)propanoic acid CAS number and database information

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Compound of Interest

2-Acetamido-3Compound Name: (methylcarbamoylsulfanyl)propano
ic acid

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Technical Guide: 2-Acetamido-3-(prop-2-enylcarbamothioylsulfanyl)propanoic acid

An In-depth Profile for Researchers, Scientists, and Drug Development Professionals

Introduction

This technical guide provides a comprehensive overview of 2-acetamido-3-(prop-2-enylcarbamothioylsulfanyl)propanoic acid, a molecule of significant interest in the field of pharmacology and drug development. While the initial query referenced "2-Acetamido-3-(methylcarbamoylsulfanyl)propanoic acid," extensive database analysis has identified the correct and extensively documented compound as 2-acetamido-3-(prop-2-enylcarbamothioylsulfanyl)propanoic acid, also known by its synonym, N-acetyl-S-(N-allylthiocarbamoyl)-I-cysteine (NAC-AITC). This document will focus on this compound, providing detailed information on its chemical identity, properties, synthesis, and biological activities.

This guide is intended for researchers, scientists, and professionals in drug development who are interested in the therapeutic potential of isothiocyanate metabolites and related



compounds.

Chemical Identity and Database Information

The compound is registered under the CAS number 87321-45-7.[1] It is a derivative of N-acetylcysteine and allyl isothiocyanate, the latter being a well-known compound found in cruciferous vegetables.

Nomenclature and Identifiers

Identifier Type	Value
CAS Number	87321-45-7
IUPAC Name	(2R)-2-acetamido-3-(prop-2- enylcarbamothioylsulfanyl)propanoic acid
Synonyms	N-acetyl-S-(N-allylthiocarbamoyl)-I-cysteine, NAC-AITC, Ac-ATC-Cys
PubChem CID	20833799
ChEBI ID	176439
InChl Key	DJFUZUUKZXAXBZ-ZETCQYMHSA-N

Physicochemical Properties



Property	Value	Source
Molecular Formula	C9H14N2O3S2	PubChem
Molecular Weight	262.4 g/mol	PubChem
XLogP3	0.7	PubChem
Hydrogen Bond Donor Count	3	PubChem
Hydrogen Bond Acceptor Count	5	PubChem
Rotatable Bond Count	6	PubChem
Exact Mass	262.04458466 Da	PubChem
Monoisotopic Mass	262.04458466 Da	PubChem
Topological Polar Surface Area	136 Ų	PubChem
Heavy Atom Count	16	PubChem

Synthesis and Formation Metabolic Formation

NAC-AITC is a major metabolite of allyl isothiocyanate (AITC), a compound found in plants of the Brassicaceae family, such as mustard and wasabi. In vivo, AITC is primarily metabolized through the mercapturic acid pathway. This involves the conjugation of AITC with glutathione (GSH), followed by enzymatic degradation to a cysteine conjugate, which is then N-acetylated to form NAC-AITC and subsequently excreted.



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Metabolic pathway of Allyl Isothiocyanate (AITC) to NAC-AITC.



Experimental Protocol: Chemical Synthesis

A targeted experimental protocol for the synthesis of NAC-AITC can be adapted from the established reaction of isothiocyanates with N-acetyl-l-cysteine (NAC). The reaction proceeds via a nucleophilic addition of the thiol group of NAC to the electrophilic carbon of the isothiocyanate group of AITC.

Materials:

- N-acetyl-l-cysteine (NAC)
- Allyl isothiocyanate (AITC)
- Methanol (anhydrous)
- Stir plate and magnetic stir bar
- Round bottom flask
- · Reflux condenser
- Rotary evaporator

Procedure:

- In a round bottom flask, dissolve N-acetyl-l-cysteine (1.2 equivalents) in anhydrous methanol under a nitrogen atmosphere.
- To the stirring solution, add allyl isothiocyanate (1 equivalent) dropwise at room temperature.
- Heat the reaction mixture to 50-60 °C and allow it to stir under reflux for 4-6 hours, or until
 the reaction is complete (monitored by TLC or LC-MS).
- After completion, cool the reaction mixture to room temperature.
- Remove the methanol under reduced pressure using a rotary evaporator.
- The resulting crude product can be purified by recrystallization or column chromatography to yield pure 2-acetamido-3-(prop-2-enylcarbamothioylsulfanyl)propanoic acid.



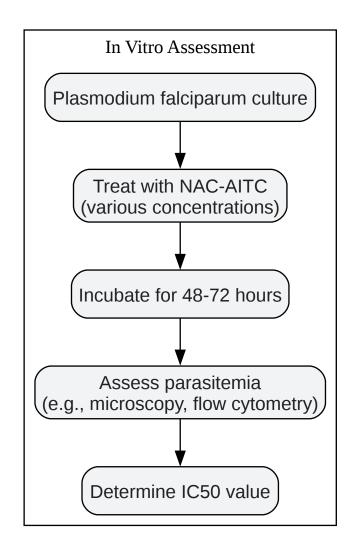
Biological Activity and Mechanism of Action Anti-malarial Activity

NAC-AITC has demonstrated significant anti-malarial activity. In a study, it was shown to be effective against the blood stage of Plasmodium falciparum in vitro.

Parameter	Value	Organism
IC50	12.6 μΜ	Plasmodium falciparum

This finding is particularly noteworthy as NAC-AITC is a metabolite of a dietary compound, suggesting that consumption of AITC-containing foods could have a prophylactic effect against malaria. The study also found that after oral administration of AITC to mice, NAC-AITC was detected in the serum, while AITC itself was not, indicating that the metabolite is the active antimalarial agent in vivo.





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Workflow for in vitro anti-malarial activity assessment of NAC-AITC.

Potential Mechanism of Action and Signaling Pathways

The precise molecular mechanism of NAC-AITC's anti-malarial activity is still under investigation. However, insights can be drawn from the known biological effects of its parent compound, AITC. AITC is known to modulate several key signaling pathways involved in inflammation and cellular metabolism. It is plausible that NAC-AITC exerts its effects through similar pathways.

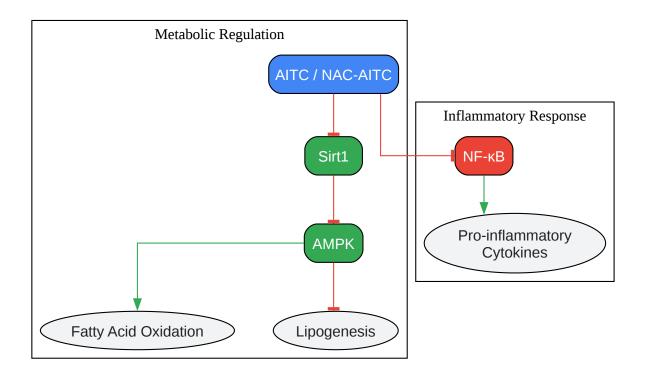
Sirt1/AMPK Pathway: AITC has been shown to activate Sirtuin 1 (Sirt1) and AMP-activated protein kinase (AMPK), which are crucial regulators of cellular energy homeostasis and lipid



metabolism. Activation of this pathway generally leads to a reduction in lipid accumulation and an increase in fatty acid oxidation.

NF-κB Signaling Pathway: AITC can attenuate the nuclear factor kappa B (NF-κB) signaling pathway, a key regulator of inflammation. By inhibiting NF-κB, AITC can reduce the production of pro-inflammatory cytokines.

Given that malaria infection is associated with significant metabolic and inflammatory responses in the host, the modulation of these pathways by NAC-AITC could contribute to its anti-malarial effects.



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Potential signaling pathways modulated by AITC and its metabolite NAC-AITC.

Conclusion



2-Acetamido-3-(prop-2-enylcarbamothioylsulfanyl)propanoic acid (NAC-AITC) is a promising bioactive molecule with demonstrated anti-malarial activity. As a key metabolite of dietary allyl isothiocyanate, it represents an important link between nutrition and disease prevention. The information provided in this technical guide, including its chemical properties, synthesis, and potential mechanisms of action, serves as a valuable resource for researchers and professionals in the field of drug discovery and development. Further investigation into the specific molecular targets and signaling pathways of NAC-AITC is warranted to fully elucidate its therapeutic potential.

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References

- 1. N-acetyl-S-(N-allylthiocarbamoyl)cysteine | C9H14N2O3S2 | CID 20833799 PubChem [pubchem.ncbi.nlm.nih.gov]
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